

purification challenges Kelex 100 oily consistency

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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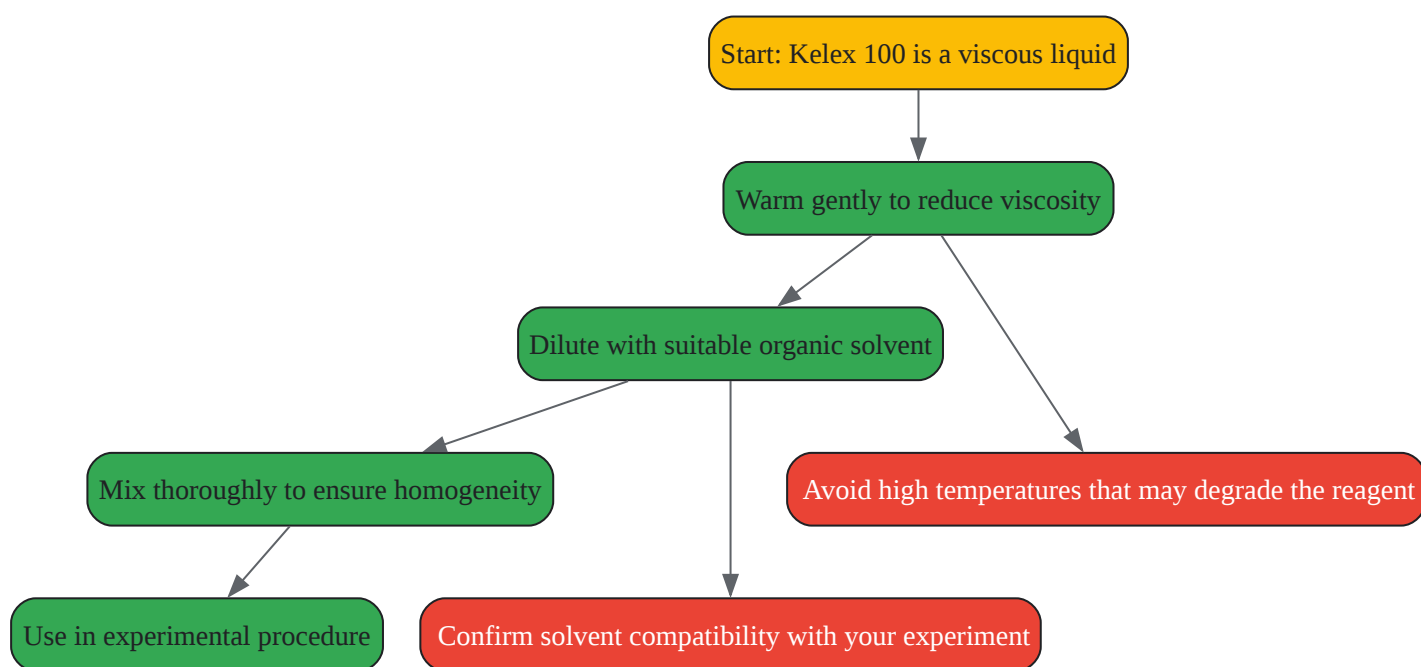
Kelex 100: Key Physical and Chemical Properties

The table below summarizes the fundamental characteristics of Kelex 100, which are relevant to understanding its handling challenges.

Property	Specification
Chemical Name	7-(4-Ethyl-1-methyloctyl)quinolin-8-ol [1] [2]
CAS Number	73545-11-6 [1] [2]
Appearance	Very dark red/brown viscous liquid [1] [2]
Molecular Formula	C ₂₀ H ₂₉ NO [1] [2]
Molecular Weight	299.45 g/mol [1] [2]
Boiling Point	250 °C [1] [2]
Density	1.005 ± 0.06 g/cm ³ (Predicted) [1] [2]
Storage Condition	2-8 °C [1] [2]

Potential Experimental Workflow for Handling Viscous Liquids

Although a specific protocol for Kelex 100 is not available, the general principle for handling viscous liquids in precise experimental procedures involves gentle warming and dilution. The following diagram illustrates a potential workflow:



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Frequently Asked Questions

- **What is Kelex 100 used for in research?** Kelex 100 is a solvent extraction reagent. Research indicates its use in the extraction of metal ions, such as copper, from aqueous solutions [3].
- **Is Chelex 100 the same as Kelex 100?** No, they are different products with distinct applications.
 - **Kelex 100** is used for metal ion extraction in hydrometallurgy [3].

- **Chelex 100** is a chelating resin used to bind metal ions and purify biological samples, such as for DNA extraction in molecular biology [4] [5].

Advice for Further Searching

To find more detailed technical notes or troubleshooting guides, you could try the following:

- **Consult Supplier Documentation:** Check the websites of major chemical suppliers (e.g., Merck, TCI, Alfa Aesar) for Safety Data Sheets (SDS) or technical bulletins, which sometimes include handling recommendations.
- **Refine Search Terms:** Use more specific search queries such as "handling viscous Kelex 100", "Kelex 100 solvent dilution", or "Kelex 100 technical note".

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References

1. - Kelex | 73545-11-6 100 [chemicalbook.com]
2. China CAS:73545-11-6 | Kelex - 100 Manufacturers Factory - Buy CAS... [alfa-industry.com]
3. (PDF) A Kinetic Study of Copper Ion Extraction by Kelex at... 100 [academia.edu]
4. for improving the quality of genomic DNA obtained from minute... Method [biologicalproceduresonline.biomedcentral.com]
5. Determination of PCR efficiency in chelex- 100 clinical samples... purified [vbn.aau.dk]

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